

"improving fixation efficiency of Reactive yellow 25"

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Compound of Interest

Compound Name: Reactive yellow 25

Cat. No.: B15557121

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Technical Support Center: C.I. Reactive Yellow 25

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the fixation efficiency of C.I. **Reactive Yellow 25** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is C.I. **Reactive Yellow 25** and what is its reactive group?

A1: C.I. **Reactive Yellow 25** is a single azo class reactive dye.[1] Its chemical structure is derived from the condensation of 2,4-Diaminobenzenesulfonic acid diazo, and 1-(2-methyl-4-sulfophenyl)-5-oxo-4,5-dihydro-1H-pyrazole-3-carboxylic acid with 2,3-Dichloroquinoxaline-6-carbonyl chloride.[1] This manufacturing process indicates that **Reactive Yellow 25** belongs to the dichloroquinoxaline class of reactive dyes, meaning the dichloroquinoxaline moiety is the reactive group that forms a covalent bond with the fiber.

Q2: What is the primary challenge in achieving high fixation efficiency with **Reactive Yellow 25**?

A2: The primary challenge is the competing reaction of hydrolysis, where the dye's reactive group reacts with water (hydroxide ions) instead of the hydroxyl groups of the cellulosic fiber. This hydrolyzed dye can no longer form a covalent bond with the fiber, leading to lower fixation efficiency, reduced color yield, and poor wash fastness.^{[2][3]}

Q3: What are the key process parameters that influence the fixation efficiency of **Reactive Yellow 25**?

A3: The key parameters are:

- pH: An alkaline medium is necessary to ionize the cellulose, making it reactive towards the dye. However, a pH that is too high will accelerate dye hydrolysis.^[4]
- Temperature: Higher temperatures increase the rate of both the dyeing reaction and the hydrolysis reaction. An optimal temperature must be maintained for maximum fixation.^[4]
- Electrolyte (Salt) Concentration: Salts like sodium chloride or sodium sulfate are used to improve the exhaustion of the dye onto the fiber by reducing the negative charge repulsion between the anionic dye and the cellulosic fiber.^[5]
- Liquor Ratio: This is the ratio of the weight of the goods to the volume of the dye liquor. A lower liquor ratio generally favors higher dye uptake.
- Dyeing Time: Sufficient time is required for the dye to exhaust onto the fiber and then to fix covalently under alkaline conditions.

Q4: How can the fixation efficiency of **Reactive Yellow 25** be measured?

A4: Fixation efficiency can be determined using several methods:

- Spectrophotometric Analysis of Residual Dyebath: This involves measuring the absorbance of the dyebath before and after dyeing to calculate the percentage of dye that has exhausted onto the fiber. After a thorough washing (soaping) to remove unfixed dye, the amount of fixed dye can be determined.

- **Colorimetric Measurement of Dyed Fabric (K/S Value):** The color strength (K/S value) of the dyed fabric can be measured using a spectrophotometer. The fixation rate can be calculated by comparing the K/S value of the soaped fabric to a standard dyed fabric with a known (or assumed 100%) fixation.

Data Presentation

While specific quantitative data for C.I. **Reactive Yellow 25** is not readily available in the searched literature, the following tables illustrate the typical influence of key dyeing parameters on the fixation efficiency of a hot brand reactive dye (C.I. Reactive Red 195). These trends are generally applicable to other hot brand reactive dyes like **Reactive Yellow 25**, although the optimal values may differ.

Table 1: Illustrative Effect of Salt Concentration on Dye Exhaustion and Fixation

Salt Concentration (g/L)	Exhaustion (%)	Fixation (%)
10	45	35
20	58	48
30	65	55
40	72	62
50	73	63
60	73	63

Note: Data is illustrative and based on general trends for hot brand reactive dyes.

Table 2: Illustrative Effect of Alkali Concentration on Dye Fixation

Soda Ash Concentration (g/L)	Exhaustion (%)	Fixation (%)
5	72	45
10	72	58
15	72	65
20	72	68

Note: Data is illustrative and based on general trends for hot brand reactive dyes.

Table 3: Illustrative Effect of Temperature on Dye Exhaustion and Fixation

Temperature (°C)	Exhaustion (%)	Fixation (%)
60	70	55
70	68	62
80	65	68
90	62	65

Note: Data is illustrative and based on general trends for hot brand reactive dyes.

Table 4: Illustrative Effect of pH on Dye Fixation

pH	Exhaustion (%)	Fixation (%)
10.0	72	55
10.5	72	65
11.0	72	68
11.5	72	66
12.0	72	64

Note: Data is illustrative and based on general trends for hot brand reactive dyes.

Experimental Protocols

Protocol 1: Exhaust Dyeing of Cotton with C.I. **Reactive Yellow 25**

This protocol describes a general procedure for the exhaust dyeing of cotton fabric. Researchers should optimize these parameters for their specific experimental setup.

Materials:

- C.I. **Reactive Yellow 25**
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Soda ash (Na_2CO_3)
- Acetic acid
- Non-ionic soaping agent
- Distilled water

Procedure:

- Preparation of Dyebath:
 - Set the dyebath at 50°C with a liquor ratio of 1:20 (e.g., 5g of fabric in 100mL of water).[6]
 - Ensure the pH is neutral (6.5-7.0).[6]
- Dyeing - Exhaustion Phase:
 - Add the pre-wetted cotton fabric to the dyebath and run for 5 minutes.[6]
 - Add the required amount of pre-dissolved **Reactive Yellow 25** (e.g., 1-2% on weight of fabric).[6] Continue dyeing for 10 minutes.[6]

- Gradually add the required amount of salt (e.g., 60 g/L) in three portions over 30 minutes while raising the temperature to 80-85°C.[6]
- Continue dyeing at 85°C for 20 minutes after the final salt addition.[6]
- Dyeing - Fixation Phase:
 - Add the required amount of pre-dissolved soda ash (e.g., 15 g/L) over 10 minutes.[6]
 - Continue dyeing at 85°C for a further 30-60 minutes, depending on the desired shade depth.[6]
- Washing Off:
 - Drain the dyebath.
 - Rinse the dyed fabric thoroughly with cold running water for 10 minutes.
 - Neutralize the fabric with a 0.5-1.0 g/L acetic acid solution at 40°C for 10 minutes.
 - Perform a soaping wash with 2 g/L of a non-ionic soaping agent at 90-95°C for 15 minutes.
 - Rinse with hot water and then cold water until the rinse water is clear.
 - Dry the fabric.

Protocol 2: Determination of Fixation Efficiency (%F)

This protocol outlines the spectrophotometric method for determining the fixation efficiency.

Procedure:

- Measure Initial Dye Concentration (C_0): Prepare a dyebath solution as in Protocol 1 but without the fabric. Take an aliquot and dilute it to a known volume. Measure its absorbance at the maximum absorption wavelength (λ_{max}) of **Reactive Yellow 25** using a UV-Vis spectrophotometer.

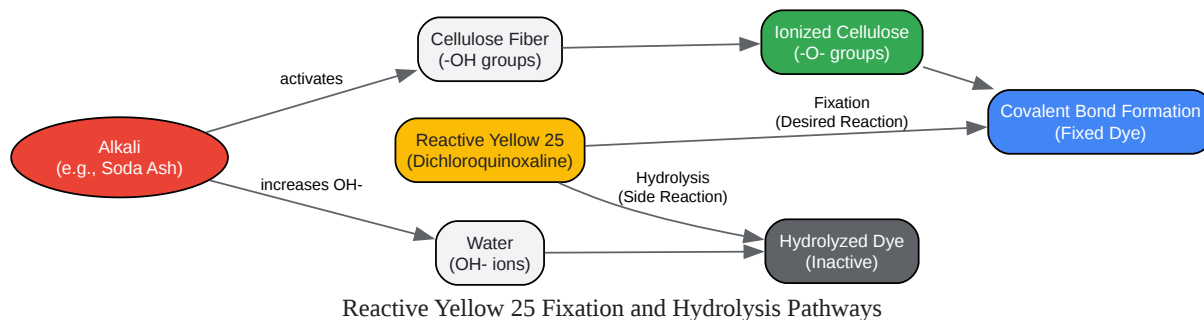
- Measure Exhaustion (E): After the fixation step in Protocol 1, collect the entire dye bath. Measure its volume and take an aliquot. Dilute to a known volume and measure its absorbance at λ_{max} . The percentage exhaustion (%E) is calculated as: $\%E = [(C_0V_0 - C_1V_1)/(C_0V_0)] * 100$ where V_0 and V_1 are the initial and final volumes of the dye bath, and C_0 and C_1 are the initial and final dye concentrations.
- Measure Fixation (F): Collect all the rinsing and soaping liquors from the washing off step in Protocol 1. Combine them and measure the total volume. Take an aliquot, dilute to a known volume, and measure its absorbance at λ_{max} to determine the concentration of unfixed dye (C_{unfixed}). The percentage fixation (%F) is calculated as: $\%F = [((C_0V_0 - C_1V_1) - C_{\text{unfixed}} * V_{\text{wash}}) / (C_0V_0 - C_1V_1)] * 100$ where V_{wash} is the total volume of the wash liquors.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Uneven Dyeing (Patchy, Streaky)	1. Improper pre-treatment of the fabric.	1. Ensure the fabric is thoroughly scoured and bleached to remove all impurities and has a uniform absorbency.
2. Dye agglomeration due to poor solubility or high salt concentration.	2. Ensure the dye is fully dissolved before adding to the dyebath. Add salt gradually in portions. Consider using a dispersing/levelling agent.	
3. Too rapid addition of alkali.	3. Add the alkali solution portion-wise over a period of 10-15 minutes to ensure a gradual increase in pH.	
4. Inadequate circulation of the dye liquor.	4. Ensure proper agitation or circulation in the dyeing machine.	
Poor Color Yield (Pale Shade)	1. Excessive dye hydrolysis.	1. Optimize dyeing temperature and pH. Avoid prolonged dyeing times after alkali addition. Prepare fresh dye and alkali solutions and use them promptly.
2. Insufficient salt concentration.	2. Ensure the correct amount of salt is used for the desired shade depth to promote adequate dye exhaustion.	
3. Incorrect pH for fixation.	3. Check the pH of the dyebath after alkali addition to ensure it is within the optimal range for fixation (typically 10.5-11.5).	

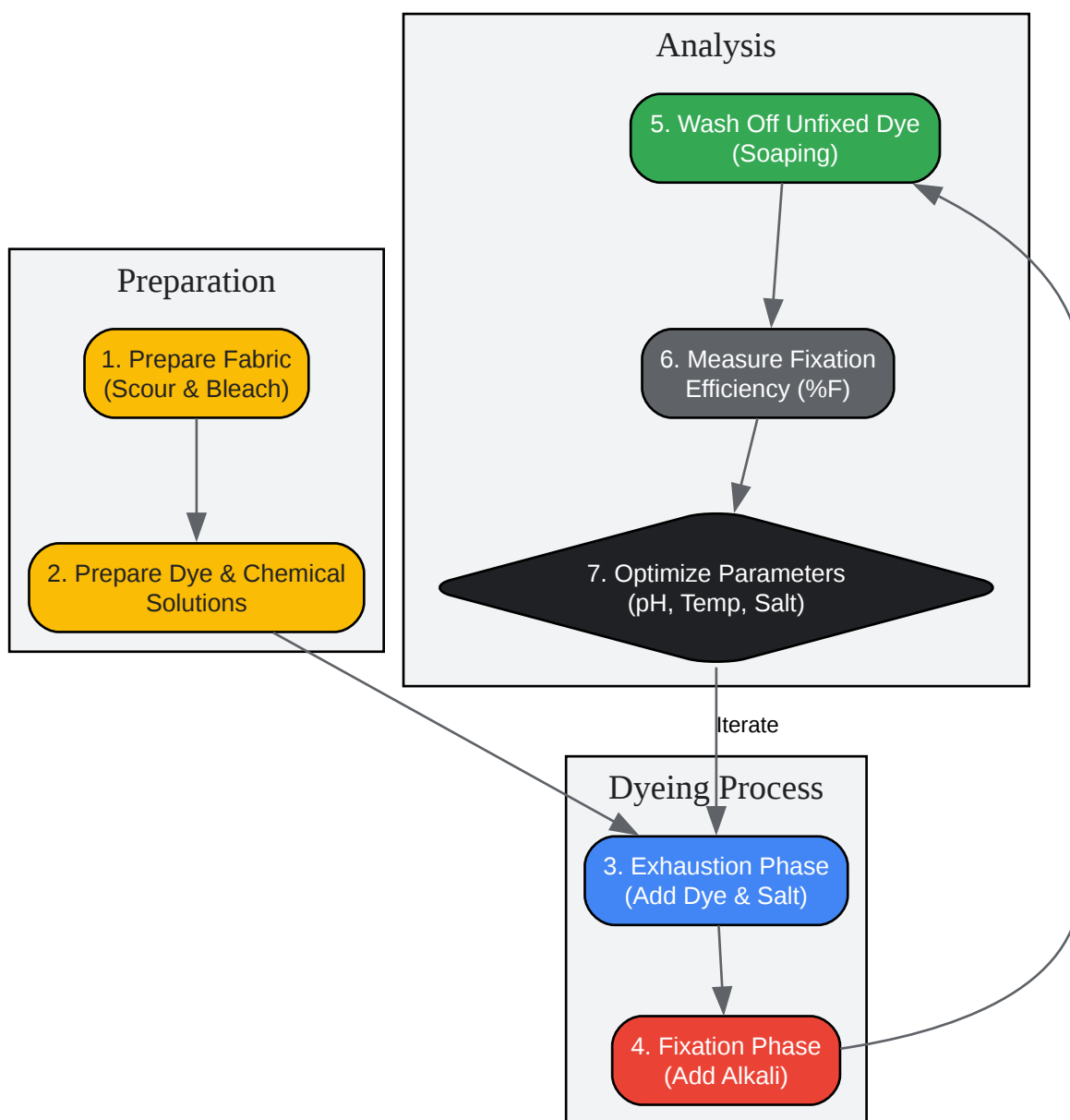
<p>Poor Wash Fastness</p>	<p>1. Incomplete removal of unfixed and hydrolyzed dye.</p>	<p>1. Perform a thorough soaping wash at or near the boil with a suitable detergent. Repeat the soaping process if necessary.</p>
<p>2. Low fixation rate.</p>	<p>2. Re-evaluate and optimize the dyeing parameters (pH, temperature, time, alkali concentration) to maximize fixation.</p>	
<p>Shade Deviation/Inconsistent Results</p>	<p>1. Variations in water hardness.</p>	<p>1. Use deionized or softened water. If using tap water, a sequestering agent can be added to the dyebath to chelate metal ions.[7]</p>
<p>2. Inaccurate weighing of dye and chemicals.</p>	<p>2. Use calibrated balances for accurate measurement of all components.</p>	
<p>3. Fluctuations in dyeing temperature and time.</p>	<p>3. Ensure precise control over the dyeing temperature profile and timing of each step.</p>	
<p>4. Presence of metal ions (iron, copper) in the dyebath.</p>	<p>4. Reactive Yellow 25 is sensitive to iron and copper ions, which can alter the shade.[1] Use a sequestering agent and ensure equipment is free from rust.</p>	

Visualizations



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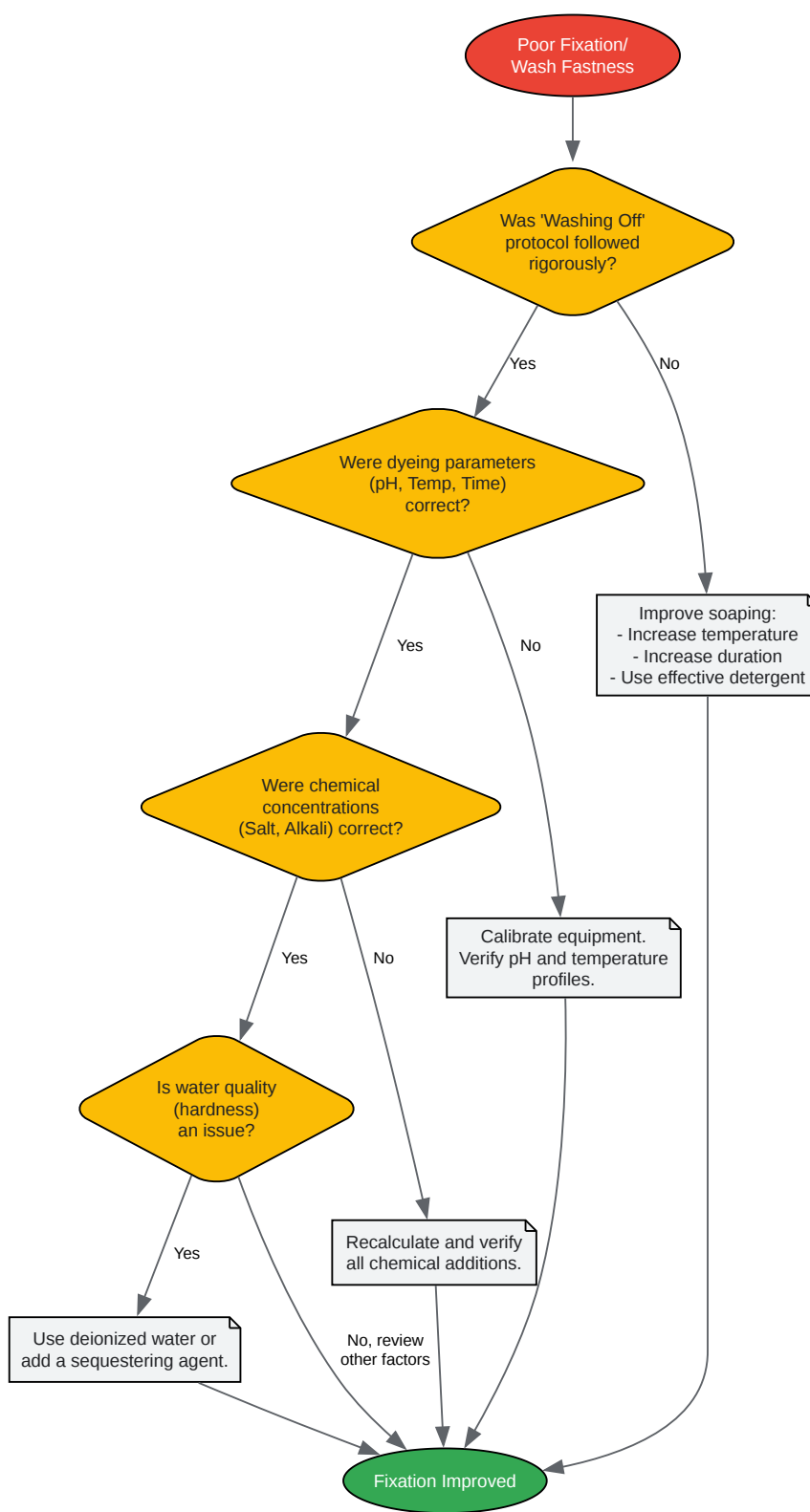
Caption: Dye-fiber reaction vs. hydrolysis for **Reactive Yellow 25**.



Experimental Workflow for Improving Fixation Efficiency

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Caption: Workflow for dyeing and optimizing fixation efficiency.



Troubleshooting Logic for Poor Fixation

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Caption: Logical steps for troubleshooting poor dye fixation.

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